

# Dichlorostrontium: A Comprehensive Technical Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *dichlorostrontium*

Cat. No.: *B076808*

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An In-depth Examination of Strontium Chloride's Properties, Safe Handling Protocols, and Emergency Procedures

## Introduction

**Dichlorostrontium**, more commonly known as strontium chloride ( $\text{SrCl}_2$ ), is a salt of strontium and chlorine that finds application in various scientific endeavors, including biomedical research and as a precursor for other strontium compounds. While essential for specific laboratory protocols, a thorough understanding of its chemical properties and associated hazards is paramount for ensuring the safety of research personnel and the integrity of experimental outcomes. This guide provides a detailed overview of strontium chloride, its CAS numbers, and a comprehensive safety data sheet summary tailored for researchers, scientists, and drug development professionals.

## Part 1: Core Chemical and Physical Properties

Strontium chloride is typically encountered in its anhydrous ( $\text{SrCl}_2$ ) or hexahydrate ( $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ ) form. The hexahydrate is a white crystalline solid that is soluble in water and alcohol.[1] It is important to note the deliquescent nature of the hexahydrate, meaning it has a strong tendency to absorb moisture from the air and dissolve.[2]

|                   |                                |   |
|-------------------|--------------------------------|---|
| Identifier        | Anhydrous Strontium Chloride   | Strontium Chloride Hexahydrate              |
| CAS Number        | 10476-85-4                     | 10025-70-4[3][4]                            |
| Molecular Formula | SrCl <sub>2</sub>              | SrCl <sub>2</sub> ·6H <sub>2</sub> O[5]     |
| Molecular Weight  | 158.53 g/mol                   | 266.62 g/mol [4]                            |
| Appearance        | White crystalline solid[6]     | White crystalline needles or granules[1][2] |
| Melting Point     | 874 °C (1605 °F)               | 61 °C (loses water)[1]                      |
| Solubility        | Soluble in water[1]            | Soluble in water and alcohol[1][2]          |
| pH                | 5.0 - 7.0 (50 g/L at 25 °C)[1] | Not specified                               |

## Part 2: Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), strontium chloride is classified as causing serious eye damage.[7] Some classifications also include skin irritation and respiratory irritation.[8] It is harmful if swallowed.[8]

### Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[8]
- H315: Causes skin irritation.[8]
- H318: Causes serious eye damage.[4][5][7][8][9]
- H335: May cause respiratory irritation.[8]
- H402: Harmful to aquatic life.

### Precautionary Statements (P-Statements):

- P261: Avoid breathing dust.[8]

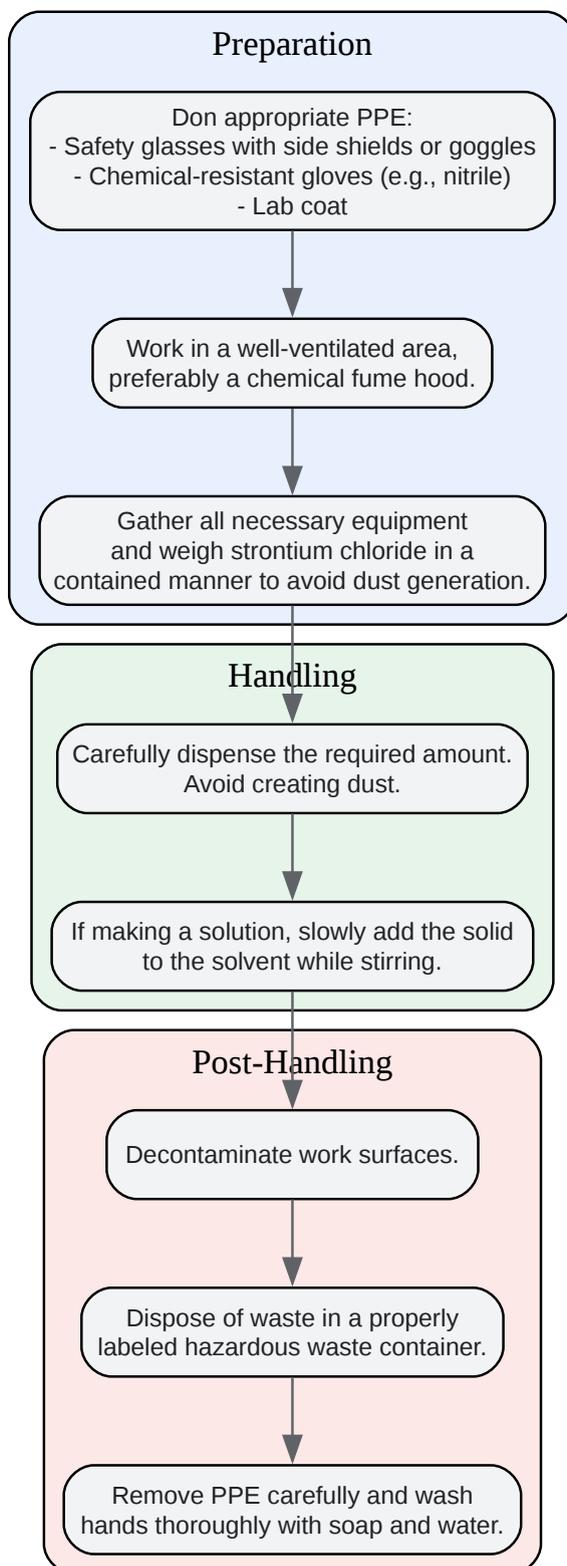
- P270: Do not eat, drink or smoke when using this product.[8]
- P280: Wear protective gloves, protective clothing, and eye/face protection.[2][3][4][7][8][9]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[8]
- P302+P352: IF ON SKIN: Wash with plenty of water.[8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][5][7][8][9]
- P310: Immediately call a POISON CENTER or doctor/physician.[4][5][7][8][9]

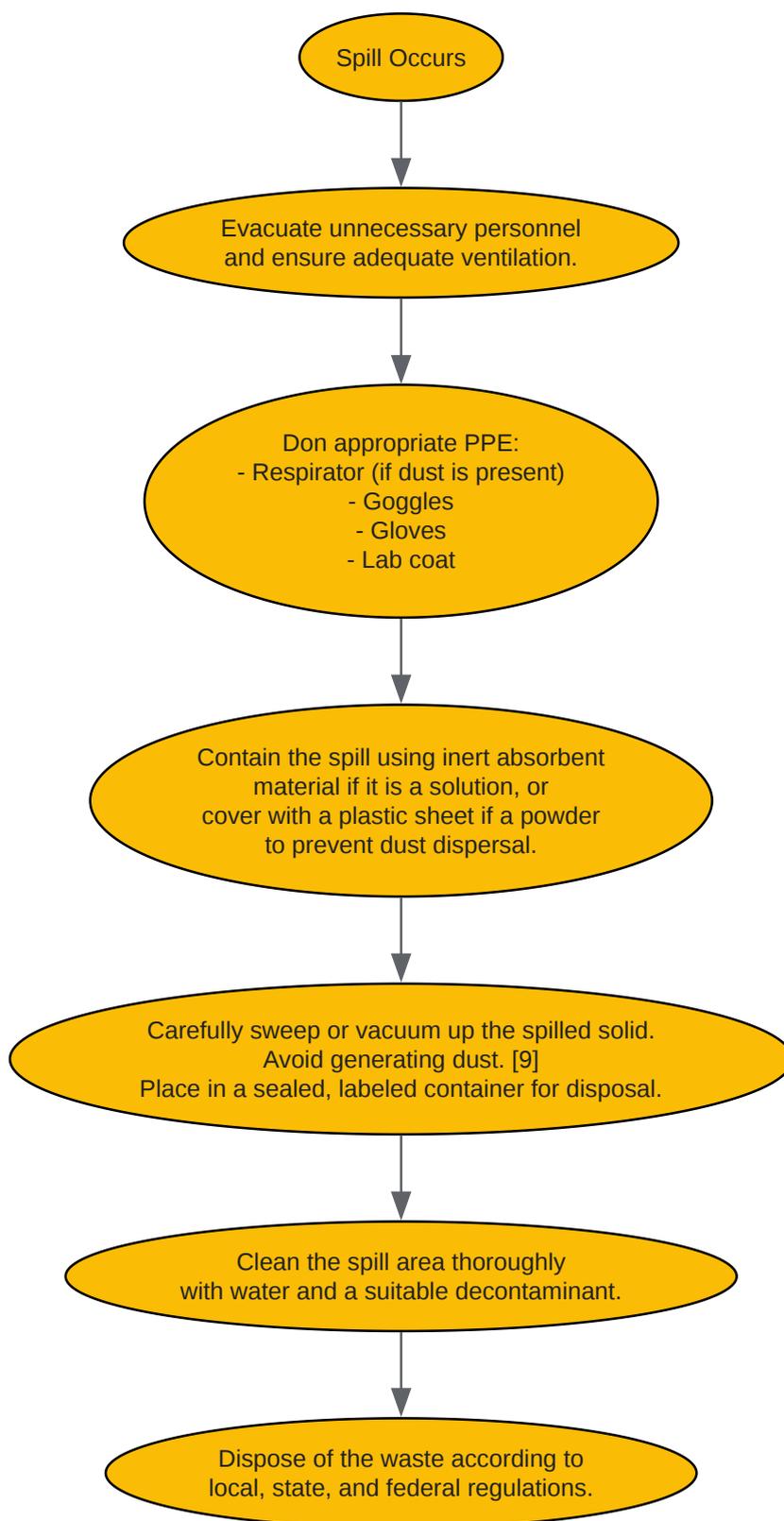
## Part 3: Handling, Storage, and Emergency Protocols

### Safe Handling Procedures

The primary objective when handling strontium chloride is to minimize exposure and prevent contamination. The causality behind these protocols is rooted in the compound's potential to cause serious eye damage and irritation to the skin and respiratory tract.

Experimental Workflow for Safe Handling:





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Caption: Step-by-step response to a **dichlorostrontium** spill.

## Part 4: Disposal Considerations

Chemical waste, including strontium chloride and any contaminated materials, must be disposed of in accordance with all applicable local, state, and federal regulations. [6]Waste should be placed in a clearly labeled, sealed container for hazardous waste collection. [3]Do not dispose of down the drain. [3]

## Conclusion

**Dichlorostrontium** is a valuable laboratory chemical that can be used safely when its properties and hazards are well understood and respected. Adherence to the handling, storage, and emergency procedures outlined in this guide is essential for protecting the health and safety of laboratory personnel. Researchers, scientists, and drug development professionals are encouraged to review the full Safety Data Sheet (SDS) for strontium chloride before use and to integrate these safety practices into their standard operating procedures.

## References

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